

Personal protective equipment for handling 3-Bromo-3-methylpentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-3-methylpentane

Cat. No.: B1594764

[Get Quote](#)

Essential Safety and Handling Guide for 3-Bromo-3-methylpentane

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-3-methylpentane** (CAS No. 25346-31-0). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Physicochemical Properties

3-Bromo-3-methylpentane is a flammable liquid and vapor that can cause significant irritation to the skin, eyes, and respiratory system.^[1] It is classified as a tertiary alkyl halide and is primarily used in scientific research as a model substrate for investigating organic reaction mechanisms and as a synthetic intermediate.^[2]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ Br	[1][2][3][4]
Molecular Weight	165.07 g/mol	[1][2]
Appearance	Colorless, volatile liquid	[2][3]
Boiling Point	130 °C at 760 mmHg	[2][5]
Melting Point	-92.2 °C	[3][5]
Flash Point	33.1 °C	[3][5]
Density	Approximately 1.172 g/cm ³	[2][5]
Vapor Pressure	12.1 mmHg at 25°C	[3][5]

GHS Hazard Statements:[1]

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following PPE is mandatory when handling **3-Bromo-3-methylpentane**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). Double gloving may be appropriate for extended handling.	To prevent skin contact and irritation.[6] Nitrile gloves are suitable for oils and acids, while neoprene gloves offer good resistance to a range of hazardous chemicals.[6]
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors that can cause serious eye irritation.[6][7]
Body Protection	Flame-retardant lab coat and closed-toe shoes. An acid-resistant apron may be necessary for handling larger quantities.	To protect skin from splashes and in case of fire.[6][8]
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood. [7] If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required.	To prevent inhalation of vapors which can cause respiratory tract irritation.[9]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following experimental protocol is crucial for minimizing risks.

3.1. Preparation

- **Risk Assessment:** Before beginning work, conduct a thorough risk assessment for the planned experiment.
- **Fume Hood:** Ensure a certified chemical fume hood is available and functioning correctly. All handling of **3-Bromo-3-methylpentane** must be performed within the fume hood.[7][10]

- PPE Inspection: Inspect all PPE for damage before use. Don appropriate PPE as outlined in the table above.
- Spill Kit: Ensure a spill kit containing an inert absorbent material (e.g., vermiculite, sand), and designated waste containers is readily accessible.[10]
- Emergency Equipment: Locate the nearest safety shower and eyewash station.

3.2. Handling

- Grounding: Ground/bond the container and receiving equipment to prevent static discharge, which can ignite flammable vapors.[9]
- Dispensing: Use only non-sparking tools for transferring the chemical.[9] Carefully pour the required amount, avoiding splashes.
- Heating: If heating is required, use a controlled heating source such as a heating mantle. Avoid open flames.[9]
- Container Sealing: Keep the container tightly closed when not in use to prevent the escape of flammable vapors.[9][11]

3.3. Post-Handling

- Decontamination: Thoroughly clean the work area after use.
- Hand Washing: Wash hands and any exposed skin thoroughly with soap and water after handling.[9]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **3-Bromo-3-methylpentane** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Segregation

- Halogenated Waste: **3-Bromo-3-methylpentane** is a halogenated organic compound. It must be segregated from non-halogenated waste streams.[7][10]

- **Waste Container:** Use a designated, clearly labeled, and leak-proof container for "Halogenated Organic Waste."^[7] The label must include "Hazardous Waste," the full chemical name, and the approximate concentration.^[7]

4.2. Waste Collection

- **Transfer:** Carefully transfer the waste into the designated container within a chemical fume hood.
- **Container Management:** Do not overfill the waste container; fill to a maximum of three-quarters full.^[10] Keep the container tightly sealed when not in use.^[7]

4.3. Container Disposal

- **Rinsing:** Empty containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- **Rinsate Collection:** The first rinseate must be collected and disposed of as halogenated hazardous waste.^[10] Subsequent rinses may be permissible for drain disposal, but always check with your institution's Environmental Health and Safety (EHS) guidelines.
- **Container Defacing:** Deface the label on the empty container before disposal to prevent misuse.

4.4. Waste Pickup

- **Storage:** Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area, away from ignition sources.^[7]
- **Request Pickup:** Arrange for a hazardous waste pickup with your institution's EHS department.

Emergency Procedures

5.1. Spills

- **Evacuate:** Evacuate non-essential personnel from the spill area.

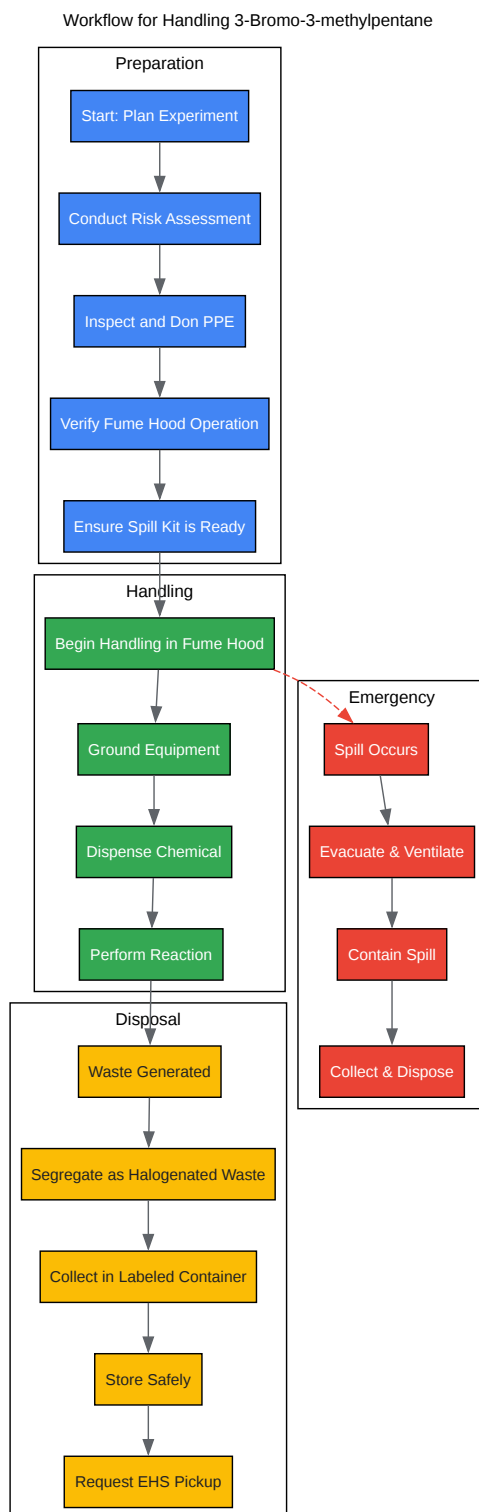
- Ventilate: Ensure the area is well-ventilated.
- Containment: Use non-sparking tools to contain the spill with an inert absorbent material.[9]
- Collection: Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[10]

5.2. First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[9]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[11]

Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for the safe handling of **3-Bromo-3-methylpentane**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **3-Bromo-3-methylpentane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-3-methylpentane | C₆H₁₃Br | CID 91414 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromo-3-methylpentane|CAS 25346-31-0|Supplier [benchchem.com]
- 3. lookchem.com [lookchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. lookchem.com [lookchem.com]
- 6. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 7. benchchem.com [benchchem.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. fishersci.com [fishersci.com]
- 10. benchchem.com [benchchem.com]
- 11. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromo-3-methylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594764#personal-protective-equipment-for-handling-3-bromo-3-methylpentane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com